

# Synthesis of Phenalenone: A Detailed Experimental Protocol for Researchers

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## Compound of Interest

Compound Name: 1,3-Dihydro-2-phenalenone

CAS No.: 39054-97-2

Cat. No.: B8390062

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Phenalenone and its derivatives represent a fascinating class of polycyclic aromatic hydrocarbons with significant applications in medicinal chemistry and materials science. Notably, 1H-phenalen-1-one is a highly efficient photosensitizer, capable of producing singlet oxygen with a quantum yield approaching unity in various solvents. This property makes it a compound of interest for applications such as antimicrobial photodynamic therapy (aPDT)[1][2][3]. This guide provides a detailed, field-proven experimental protocol for the synthesis of the parent phenalenone molecule and key derivatives, aimed at researchers, scientists, and professionals in drug development.

## I. Introduction to Phenalenone Synthesis

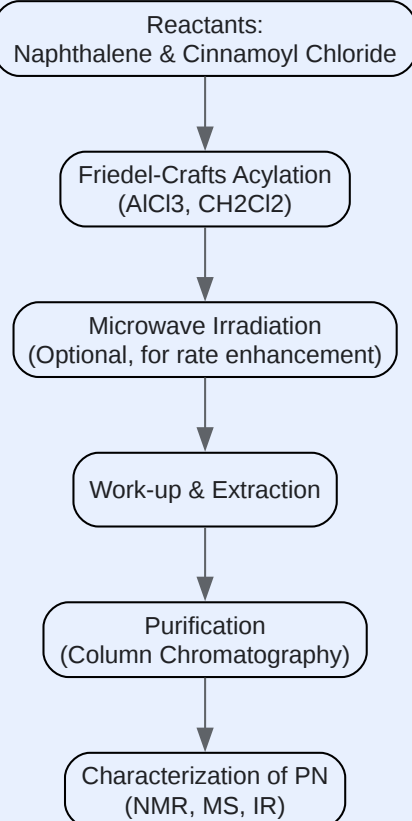
The synthesis of the phenalenone core can be achieved through various methods, with one of the most common and effective approaches being the Friedel-Crafts acylation of naphthalene with cinnamoyl chloride, followed by an intramolecular cyclization and aromatization[4]. Modern adaptations of this method, such as the use of microwave irradiation, have significantly reduced reaction times, making the synthesis more efficient[5][6]. Subsequent functionalization of the phenalenone core allows for the generation of a diverse library of derivatives with tailored properties[5][6][7].

This document will detail a reliable and reproducible protocol for the synthesis of 1H-phenalen-1-one, followed by procedures for the synthesis of key functionalized derivatives. The causality behind experimental choices and self-validating system checks are integrated throughout the protocol to ensure scientific integrity and reproducibility.

## II. Experimental Workflow for Phenalenone Synthesis

The overall workflow for the synthesis of phenalenone and its subsequent derivatization is outlined below. This multi-step process begins with the synthesis of the core phenalenone structure, which can then be functionalized to produce a variety of derivatives.

## Part 1: Synthesis of 1H-Phenalen-1-one (PN)



Starting Material for Derivatization

## Part 2: Synthesis of Phenalenone Derivatives

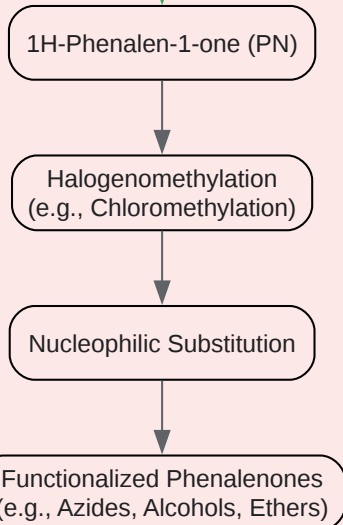
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Figure 1. A flowchart illustrating the key stages in the synthesis of 1H-phenalen-1-one and its subsequent derivatization into various functionalized analogues.

### III. Detailed Experimental Protocol: Synthesis of 1H-Phenalen-1-one (PN)

This protocol describes the synthesis of 1H-phenalen-1-one from naphthalene and cinnamoyl chloride, with an optional microwave-assisted step for accelerated reaction times[5][6].

#### Materials and Reagents

| Reagent/Material                                   | Formula                           | M. Wt. ( g/mol ) | Amount    | Moles (mmol) |
|----------------------------------------------------|-----------------------------------|------------------|-----------|--------------|
| Naphthalene                                        | C <sub>10</sub> H <sub>8</sub>    | 128.17           | 960 mg    | 7.5          |
| Cinnamoyl chloride                                 | C <sub>9</sub> H <sub>7</sub> ClO | 166.61           | 1.25 g    | 7.5          |
| Aluminum chloride (anhydrous)                      | AlCl <sub>3</sub>                 | 133.34           | 3 g       | 22.5         |
| Dichloromethane (CH <sub>2</sub> Cl <sub>2</sub> ) | CH <sub>2</sub> Cl <sub>2</sub>   | 84.93            | 7.5 mL    | -            |
| Hydrochloric acid (37%)                            | HCl                               | 36.46            | 100 mL    | -            |
| Water (deionized)                                  | H <sub>2</sub> O                  | 18.02            | As needed | -            |
| Magnesium sulfate (anhydrous)                      | MgSO <sub>4</sub>                 | 120.37           | As needed | -            |

#### Step-by-Step Procedure

- Reaction Setup: In a round-bottom flask, dissolve 960 mg (7.5 mmol) of naphthalene and 1.25 g (7.5 mmol) of cinnamoyl chloride in 7.5 mL of dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>).

- **Cooling:** Place the flask in an ice bath and cool the solution for 10 minutes. This is crucial to control the initial exothermic reaction upon addition of the Lewis acid catalyst.
- **Catalyst Addition:** Slowly add 3 g (22.5 mmol) of anhydrous aluminum chloride ( $\text{AlCl}_3$ ) to the stirred solution. The slow addition is necessary to manage the heat generated during the formation of the acylium ion.
- **Initial Reaction:** Stir the mixture for 10 minutes at 4 °C.
- **Microwave Irradiation (Optional):** For an accelerated reaction, the reaction medium can be irradiated for 12 minutes at 100 W in a suitable microwave reactor. This significantly reduces the reaction time from several hours to minutes[5][6]. If a microwave reactor is not available, the reaction can be stirred at room temperature for 3 hours, with progress monitored by Thin Layer Chromatography (TLC).
- **Quenching and Work-up:** Carefully pour the reaction mixture into 100 mL of 37% hydrochloric acid. This step protonates the intermediate and facilitates the final cyclization and aromatization.
- **Filtration and Extraction:** Filter the resulting mixture. Dilute the filtrate with water and extract the aqueous phase with dichloromethane (3 x 50 mL). The organic layers contain the desired product.
- **Drying and Evaporation:** Combine the organic extracts and dry over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ). Filter off the drying agent and remove the solvent under reduced pressure to yield a crude product.
- **Purification:** The crude product is obtained as a matt yellow powder. For many applications, this product is of sufficient purity (yield ~57-58%) and further purification may not be necessary[5][6]. If higher purity is required, the crude material can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane/ethyl acetate).

## Characterization of 1H-Phenalen-1-one (PN)

The identity and purity of the synthesized phenalenone should be confirmed by spectroscopic methods.

- $^1\text{H}$ -NMR (500 MHz,  $\text{CDCl}_3$ ):  $\delta$  (ppm) 8.64 (dd,  $J = 1.1, 7.4$  Hz, 1H), 8.21 (dd,  $J = 0.9, 8.0$  Hz, 1H), 8.03 (d,  $J = 8.5$  Hz, 1H), 7.80 (d,  $J = 7.6$  Hz, 1H), 7.76 (d,  $J = 9.8$  Hz, 1H), 7.61 (dd,  $J = 7.1, 8.2$  Hz, 1H), 6.74 (d,  $J = 9.8$  Hz, 1H)[5].
- $^{13}\text{C}$ -NMR (125 MHz,  $\text{CDCl}_3$ ):  $\delta$  (ppm) 185.67, 141.76, 134.89, 132.20, 131.92, 131.34, 130.38, 129.52, 129.28, 127.89, 127.59, 127.14, 126.64[5].
- FT-IR:  $\nu$  ( $\text{cm}^{-1}$ ): 1635 (C=O stretch)[5].
- High-Resolution Mass Spectrometry (HRMS): (ESI+) calcd for  $\text{C}_{13}\text{H}_9\text{O}$   $[\text{M}+\text{H}]^+$ : 181.064791; found, 181.065003[6].

## IV. Synthesis of Functionalized Phenalenone Derivatives

The synthesized 1H-phenalen-1-one can serve as a versatile starting material for a wide range of derivatives. A common strategy involves the introduction of a reactive handle, such as a chloromethyl group, which can then be displaced by various nucleophiles[5][6].

### A. Synthesis of 2-(Chloromethyl)-1H-phenalen-1-one

This protocol has been optimized by increasing the reaction time for a higher yield[6].

- Reaction Setup: In a flask, mix 9.72 g (54 mmol) of 1H-phenalen-1-one, 29.7 g of paraformaldehyde, 216 mL of glacial acetic acid, and 135 mL of 85% phosphoric acid.
- Heating and Solubilization: Warm the mixture to 110 °C until all solids have dissolved.
- Addition of HCl: Add 144 mL of 37% hydrochloric acid and maintain the reaction at 110 °C for 16 hours.
- Work-up: After cooling to room temperature, pour the solution into 500 mL of an ice/water mixture.
- Neutralization and Extraction: Increase the pH with 5 M NaOH. Filter the resulting dark solid and wash it with 1 M  $\text{NaHCO}_3$ . Extract the product with dichloromethane.

- Purification: Purify the crude product by column chromatography ( $\text{CH}_2\text{Cl}_2$ /Petroleum Ether 1:1) to yield a bright yellow powder (yield ~51%)[6].

## B. Synthesis of 2-(Hydroxymethyl)-1H-phenalen-1-one

This derivative is obtained from the methoxy-methyl intermediate, which is synthesized from the chloromethyl derivative[5][6].

- Synthesis of 2-(Methoxymethyl)-1H-phenalen-1-one: Dissolve 2-(chloromethyl)-1H-phenalen-1-one in a mixture of methanol and dichloromethane. Add sodium methoxide and stir at room temperature. Neutralize with concentrated HCl, filter, and evaporate the solvent. Purify by column chromatography (eluent:  $\text{CHCl}_3$ /MeOH 99:1) to yield a bright yellow powder (yield ~92%)[6].
- Demethylation to 2-(Hydroxymethyl)-1H-phenalen-1-one: Dissolve the 2-(methoxymethyl)-1H-phenalen-1-one in dichloromethane and slowly add 1 M  $\text{BBr}_3$  in  $\text{CH}_2\text{Cl}_2$ . Stir the orange solution for 90 minutes at room temperature.
- Work-up and Purification: Add 1 M HCl (aqueous) and collect the yellow organic phase. Wash with water and brine, dry over  $\text{MgSO}_4$ , and evaporate the solvent. Purify the crude product by column chromatography (eluent:  $\text{CHCl}_3$ /MeOH 98:2 then 96.5:3.5) to yield a bright yellow powder (yield ~88%)[5][6].

## V. Safety and Handling

- Aluminum chloride is corrosive and reacts violently with water. Handle in a fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Cinnamoyl chloride is a lachrymator and corrosive. Handle with care in a well-ventilated fume hood.
- Dichloromethane is a suspected carcinogen. All handling should be performed in a fume hood.
- Hydrochloric acid is highly corrosive. Handle with appropriate PPE.

- Microwave synthesis should only be performed in a dedicated microwave reactor with appropriate safety features.

## VI. Conclusion

The protocols detailed in this guide provide a robust and reproducible pathway for the synthesis of 1H-phenalen-1-one and its key derivatives. The versatility of the phenalenone scaffold, combined with the efficiency of modern synthetic methods, opens up a wide array of possibilities for the development of novel compounds with applications in photodynamic therapy, materials science, and beyond. Careful adherence to the experimental procedures and safety precautions outlined is essential for successful and safe synthesis.

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